

# An In-depth Technical Guide to Topanol CA (CAS 1843-03-4)

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Topanol CA**, a hindered phenolic antioxidant. The information is curated for professionals in research and development who require detailed chemical, physical, and safety data.

### **Chemical Identity**

**Topanol CA**, with the CAS number 1843-03-4, is chemically identified as 1,1,3-Tris(2-methyl-4-hydroxy-5-tert-butylphenyl)butane.[1][2] It is also known by several synonyms, including Antioxidant CA and 4,4',4"-(1-Methyl-1-propanyl-3-ylidene)tris[2-(1,1-dimethylethyl)-5-methylphenol].[3] This compound is a key stabilizer used in various polymers and light-colored rubber products to prevent oxidative degradation.[1][3][4][5]

### **Physicochemical Properties**

**Topanol CA** is a white to off-white crystalline powder.[1][4][6] Its efficacy as an antioxidant is attributed to its molecular structure, which features three sterically hindered phenolic groups that can scavenge free radicals.[1]

Table 1: Physical and Chemical Properties of Topanol CA



Property	Value	Source(s)
Molecular Formula	C37H52O3	[1][5][7]
Molecular Weight	544.81 g/mol	[1][3][7]
Appearance	White to off-white crystalline powder	[1][4][6]
Melting Point	183-190 °C	[3][4]
Boiling Point	609.4 ± 50.0 °C at 760 mmHg	[3]
Density	1.038 ± 0.06 g/cm <sup>3</sup>	[3]
Flash Point	107.0 °C (closed cup)	
Solubility	Soluble in DMSO and water	[3]

## **Safety and Handling**

**Topanol CA** presents several hazards that necessitate careful handling and the use of personal protective equipment.

Table 2: GHS Hazard and Precautionary Statements



Category	Code	Statement	Source(s)
Hazard	H315	Causes skin irritation.	[8]
H317	May cause an allergic skin reaction.	[8][9]	
H361d	Suspected of damaging the unborn child.	[8]	_
H373	May cause damage to organs through prolonged or repeated exposure.	[8]	
H413	May cause long lasting harmful effects to aquatic life.	[9]	
Prevention	P201	Obtain special instructions before use.	[8]
P261	Avoid breathing dust/fume/gas/mist/va pors/spray.	[9]	
P280	Wear protective gloves/protective clothing/eye protection/face protection.	[8]	
Response	P302+P352	IF ON SKIN: Wash with plenty of soap and water.	[8]
P308+P313	IF exposed or concerned: Get medical advice/attention.	[8]	_



	If skin irritation or rash	
P333+P313	occurs: Get medical	[8]
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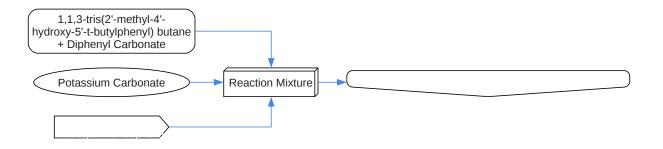
For detailed safety information, always refer to the latest Safety Data Sheet (SDS) provided by the supplier.[8][10]

## **Experimental Protocols**Synthesis of Topanol CA

A representative, though non-exhaustive, synthesis pathway for **Topanol CA** involves the Friedel-Crafts alkylation of 6-tert-butyl-m-cresol with a suitable reactant.[11] The raw materials for this synthesis are commonly cited as isobutylene, m-cresol, and crotonaldehyde.[4]

A specific, documented laboratory preparation involves the reaction of 1,1,3-tris(2'-methyl-4'-hydroxy-5'-t-butylphenyl) butane with diphenyl carbonate in the presence of potassium carbonate as a catalyst. The reaction is carried out under a nitrogen atmosphere at 150°C.[12]

Logical Workflow for Synthesis:



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Caption: Synthesis of a **Topanol CA** derivative.

#### **Analytical Methods**



The purity and identity of **Topanol CA** can be assessed using various analytical techniques.

4.2.1. High-Performance Liquid Chromatography-Mass Spectrometry (HPLC-MS/MS)

A published method for the analysis of Antioxidant CA utilizes HPLC-MS/MS.[3]

- Instrumentation: A system equipped with a SIL-40C autosampler.
- Ionization Mode: Positive ion spectra are recorded.
- Cone Voltage: 25 V.
- Scan Period: 0.9 s.
- Inter-scan Delay: 0.1 s.
- Multiplier Voltage: 400 V.

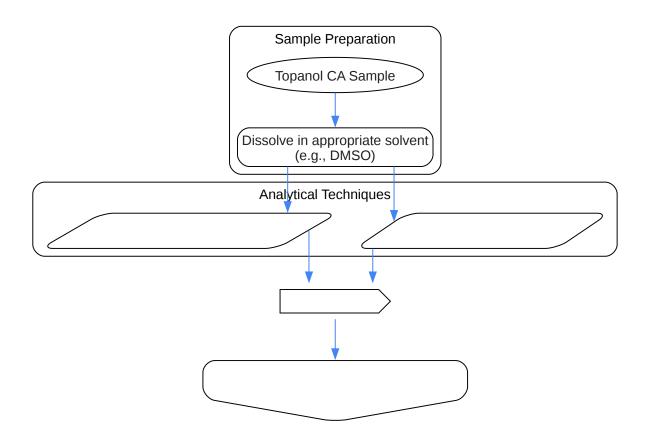
4.2.2. Nuclear Magnetic Resonance (NMR) Spectroscopy

Proton NMR (¹H NMR) is another powerful tool for structural elucidation.

- Spectrometer: 500 MHz NMR spectrometer.
- Detection Mode: On-flow <sup>1</sup>H NMR in pseudo-2D mode.
- Probe: 3 mm-i.d. flow-through probe with a cell capacity of 60 μL.
- Spectral Width: 8278 Hz.
- Data Points: 8K data points were collected.
- Scans: 16 scans/FID per increment.[3]

Experimental Workflow for Analysis:





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Caption: Analytical workflow for Topanol CA.

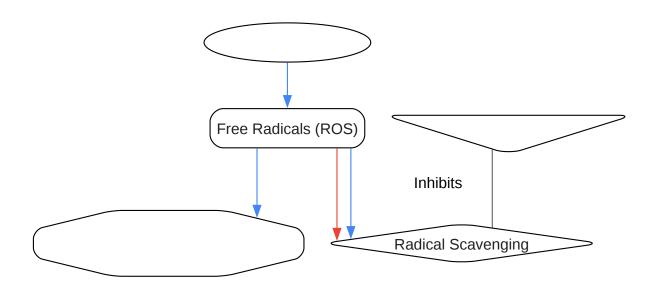
### **Applications in Research and Development**

**Topanol CA**'s primary function is as a hindered phenolic antioxidant.[1] This property makes it a valuable additive in a variety of materials to prevent degradation caused by oxidation, particularly in polymers like polypropylene, polyethylene, and polyvinyl chloride.[3][4] Its stabilizing effect helps to prolong the lifespan and maintain the physical and chemical properties of these materials.[1][3]



Interestingly, some research suggests broader biological activities. One study indicated that 1,1,3-Tris(2-methyl-4-hydroxy-5-tert-butylphenyl)butane may act as an antimicrobial agent by interfering with bacterial cell membrane formation and has been observed to bind to calcium.[1] [13] Another source mentioned its potential to reduce systolic blood pressure in diabetic patients, though further research is needed to substantiate these claims for therapeutic applications.[1][13]

Signaling Pathway Inhibition (Hypothetical based on Antioxidant Function):



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Caption: Antioxidant mechanism of **Topanol CA**.

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